

Technical Guide: Physical Properties of 2-Bromo-4-methoxybenzotrile

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Compound of Interest

Compound Name:	2-Bromo-4-methoxybenzotrile
CAS No.:	140860-51-1
Cat. No.:	B121712

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-4-methoxybenzotrile**, a key intermediate in various synthetic applications. This document outlines its physicochemical characteristics, detailed experimental protocols for their determination, and a logical workflow for property analysis.

Core Physical and Chemical Properties

2-Bromo-4-methoxybenzotrile is a substituted aromatic nitrile. The data presented here corresponds to the compound with CAS Number 140860-51-1.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

Property	Value	Source(s)
CAS Number	140860-51-1	[2][3]
Molecular Formula	C ₈ H ₆ BrNO	[2]
Molecular Weight	212.046 g/mol	
Appearance	White to off-white crystalline powder/solid	
Purity	≥95%	
Storage Conditions	2-8°C, Sealed in a dry environment	[3]

Note: Specific melting and boiling points for CAS 140860-51-1 are not consistently reported across public sources. Experimental determination is recommended for precise values.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **2-Bromo-4-methoxybenzotrile**.

Melting Point Determination

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid.[4][5] Impurities typically cause a depression and broadening of the melting point range.[6]

Methodology: Capillary Method

- **Sample Preparation:** The crystalline **2-Bromo-4-methoxybenzotrile** sample must be completely dry and in a fine powder form.[4] If necessary, crush the crystals using a mortar and pestle.
- **Capillary Tube Loading:** Press the open end of a thin-walled capillary tube (sealed at one end) into the powdered sample.[5] Tap the sealed end gently on a hard surface to pack the sample into the bottom of the tube. The sample height should be approximately 1-2 mm.[6]

- Apparatus Setup: Place the loaded capillary tube into a melting point apparatus (e.g., a Mel-Temp or similar digital device).
- Heating and Observation:
 - For an unknown compound, a rapid initial heating (e.g., 10-20°C/minute) can be used to determine an approximate melting range.[7]
 - For a precise measurement, a second, fresh sample should be heated rapidly to about 15-20°C below the approximate melting point.[7]
 - The heating rate should then be slowed to 1-2°C per minute.[6]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[6]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8]

Methodology: Micro Boiling Point Determination (Thiele Tube or Aluminum Block)

- Sample Preparation: Place a small amount (a few milliliters) of liquid **2-Bromo-4-methoxybenzotrile** into a small test tube or fusion tube.[8][9][10][11]
- Capillary Inversion: Take a capillary tube sealed at one end. Place the open end of this capillary tube down into the liquid in the fusion tube.[8][9][11]
- Apparatus Setup:
 - Attach the fusion tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
 - Place this assembly into a heating apparatus, such as a Thiele tube filled with mineral oil or an aluminum heating block.[8][9][11]

- Heating and Observation:
 - Heat the apparatus slowly and uniformly.[9]
 - As the liquid heats, air trapped in the capillary tube will bubble out.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[9]
- Data Recording: Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[12]

Solubility Determination

Solubility provides critical information about the polarity of a molecule and the presence of functional groups that can interact with a solvent.[13]

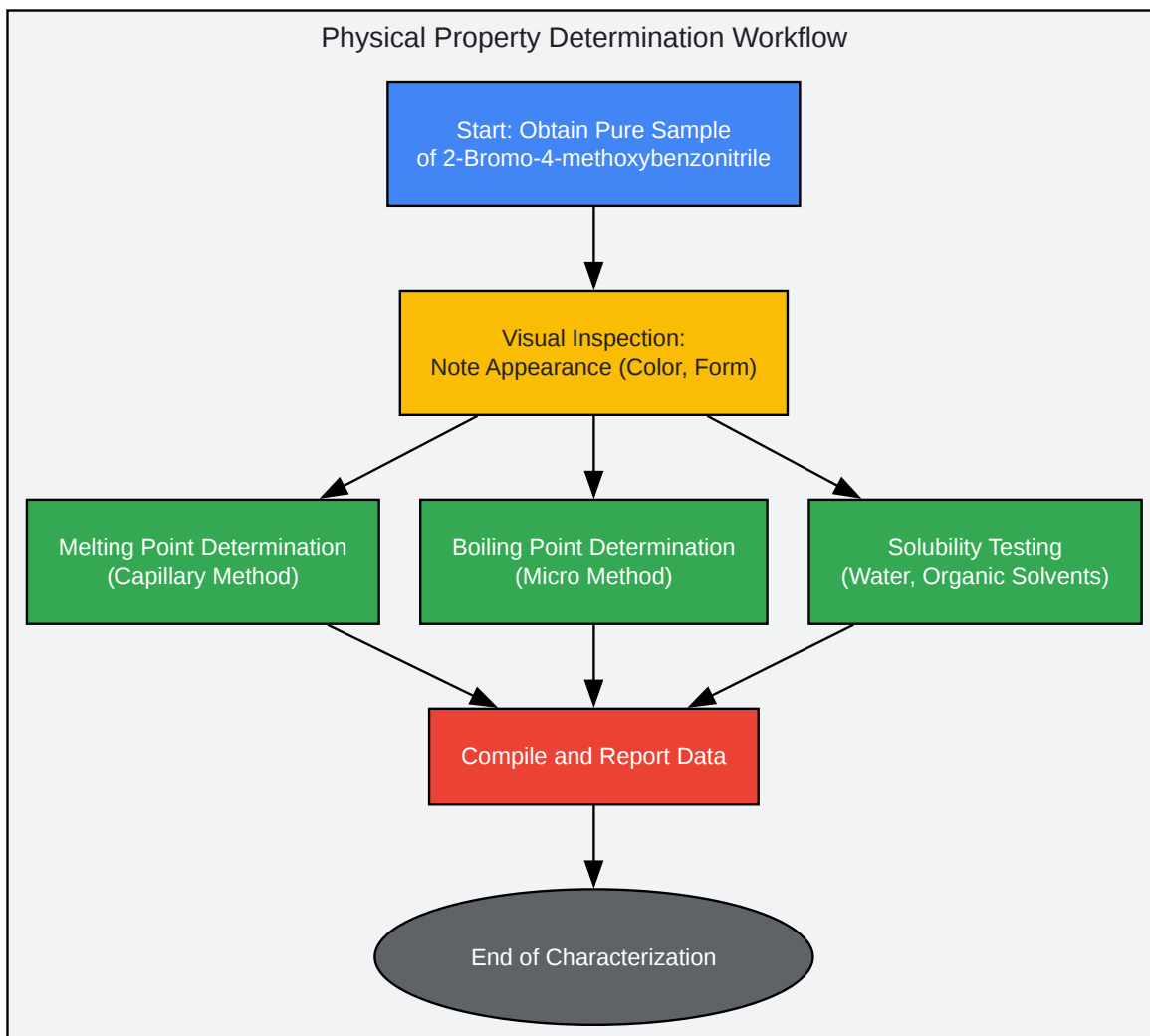
Methodology: Qualitative Solubility Testing

- General Procedure:
 - In a small, clean test tube, place approximately 25 mg of solid **2-Bromo-4-methoxybenzotrile** or 0.05 mL if it is in liquid form.[13]
 - Add 0.75 mL of the chosen solvent in small portions (e.g., 0.25 mL at a time).[13]
 - After each addition, shake the test tube vigorously for 10-20 seconds.[14]
 - Observe if the compound dissolves completely. If it does, it is considered "soluble." If it does not dissolve or only partially dissolves, it is "insoluble." [14]
- Solvent Selection and Interpretation:
 - Water: Solubility in water suggests the presence of polar functional groups. Given the structure of **2-Bromo-4-methoxybenzotrile**, it is expected to be insoluble in water. If it is soluble, test the resulting solution with litmus paper to check for acidity or basicity, which could indicate the presence of acidic or basic functional groups.[15]

- Organic Solvents (e.g., Dichloromethane, Ethanol, Diethyl Ether): The "like dissolves like" principle suggests that nonpolar or moderately polar organic compounds will be soluble in common organic solvents. Test solubility in a range of solvents to establish a polarity profile.
- Aqueous Acid/Base Solutions (e.g., 5% HCl, 5% NaOH): Solubility in these solutions can indicate the presence of basic (amine) or acidic (carboxylic acid, phenol) functional groups, respectively, which would be converted into more polar, soluble salts.^[13]

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of **2-Bromo-4-methoxybenzonitrile**.



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